

An In-depth Technical Guide to the Solubility Characteristics of Acid Black 94

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

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This technical guide provides a comprehensive overview of the solubility characteristics of Acid Black 94 (C.I. 30336). Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide presents the available qualitative information for Acid Black 94, comparative data for structurally similar acid dyes, and a detailed experimental protocol for determining its solubility in various solvents.

Introduction to Acid Black 94

Acid Black 94 is a trisazo dye known for its application in dyeing wool, silk, and leather, producing a blue-black shade.^[1] Its molecular structure, containing multiple sulfonic acid groups, suggests a degree of aqueous solubility. Understanding its solubility in different solvent systems is crucial for optimizing its use in various industrial and research applications, including its potential consideration in formulation development where precise solubility data is a prerequisite.

Solubility of Acid Black 94

Qualitative Solubility

General chemical literature and supplier data sheets consistently describe Acid Black 94 as being "soluble in water".^[1] However, detailed quantitative information regarding its solubility in a range of aqueous and organic solvents is not readily available.

Comparative Solubility of Other Acid Dyes

To provide a frame of reference, the following table summarizes the reported solubility data for other common acid black dyes. This information can offer an indication of the expected solubility behavior of Acid Black 94.

Dye Name	CAS Number	Molecular Weight (g/mol)	Solvent	Temperature (°C)	Solubility (g/L)	Reference
Acid Black 1	1064-48-8	616.49	Water	25	10	[2][3]
Ethanol	-	Soluble	[2][3]			
Acetone	-	Slightly Soluble	[2][3]			
Other Organic	-	Insoluble	[2][3]			
Acid Black 26	6262-07-3	697.65	Water	90	100	[4]
Ethanol	-	Slightly Soluble	[4]			
Acetone	-	Slightly Soluble	[4]			
Acid Black 194	61931-02-0	461.38	Water	90	100	[5]
Acid Black 58	12218-94-9	907.87	Water	-	Soluble	[6][7]
Acid Black 31	6222-55-5	516.46	Water	-	Soluble	[8]
Ethanol	-	Soluble	[8]			
Acid Black 131	12219-01-1	-	Water	-	Soluble	[9]
Ethanol	-	Insoluble	[9]			

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of Acid Black 94 in various solvents. This protocol is based on the widely accepted shake-flask method followed by quantitative analysis using UV-Vis spectrophotometry.

Materials and Equipment

- Acid Black 94 (analytical standard)
- Solvents of interest (e.g., deionized water, ethanol, methanol, acetone)
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Analytical balance
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 μm)
- UV-Vis spectrophotometer
- Cuvettes

Procedure

Part 1: Preparation of Standard Solutions and Calibration Curve

- **Stock Solution Preparation:** Accurately weigh a known mass of Acid Black 94 and dissolve it in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific concentration.
- **Serial Dilutions:** Perform a series of dilutions from the stock solution to prepare at least five standard solutions of decreasing concentrations.
- **Spectrophotometric Analysis:**

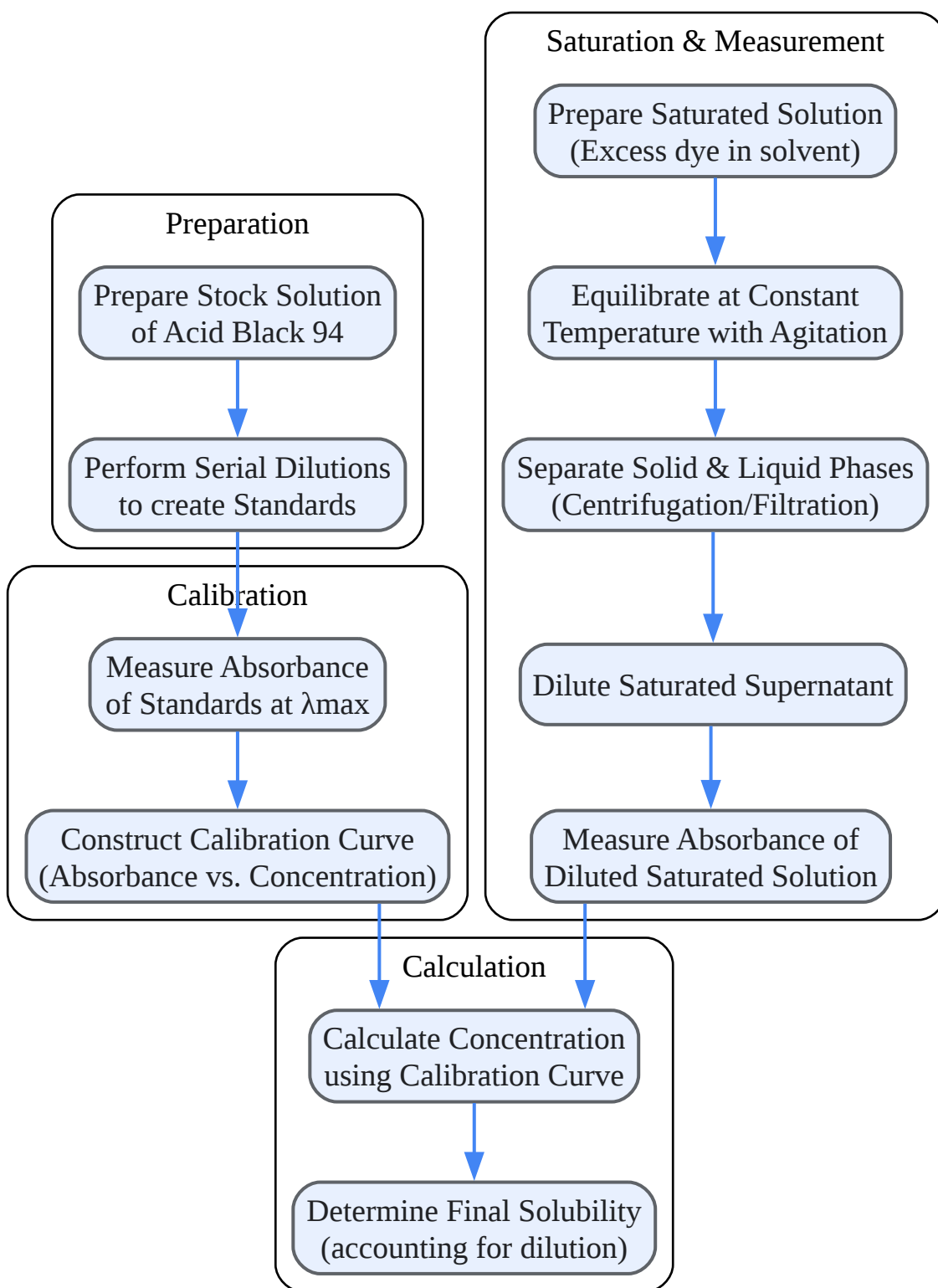
- Determine the wavelength of maximum absorbance (λ_{max}) of Acid Black 94 in the specific solvent by scanning a mid-range standard solution across the UV-Vis spectrum.
- Measure the absorbance of each standard solution at the determined λ_{max} .
- Calibration Curve Construction: Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept.

Part 2: Determination of Saturated Solution Concentration

- Equilibration: Add an excess amount of Acid Black 94 to a known volume of the solvent in a sealed container (e.g., a screw-cap vial).
- Saturation: Place the container in a shaking incubator at a constant temperature and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the sample to pellet the undissolved solid.
- Filtration: Carefully withdraw the supernatant and filter it through a 0.45 μm syringe filter to remove any remaining solid particles.
- Dilution of Saturated Solution: Accurately dilute a known volume of the clear, saturated filtrate with the solvent to bring its absorbance within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Concentration Calculation: Use the equation of the calibration curve to calculate the concentration of the diluted solution.
- Solubility Calculation: Account for the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of Acid Black 94 in that solvent at the specified temperature.

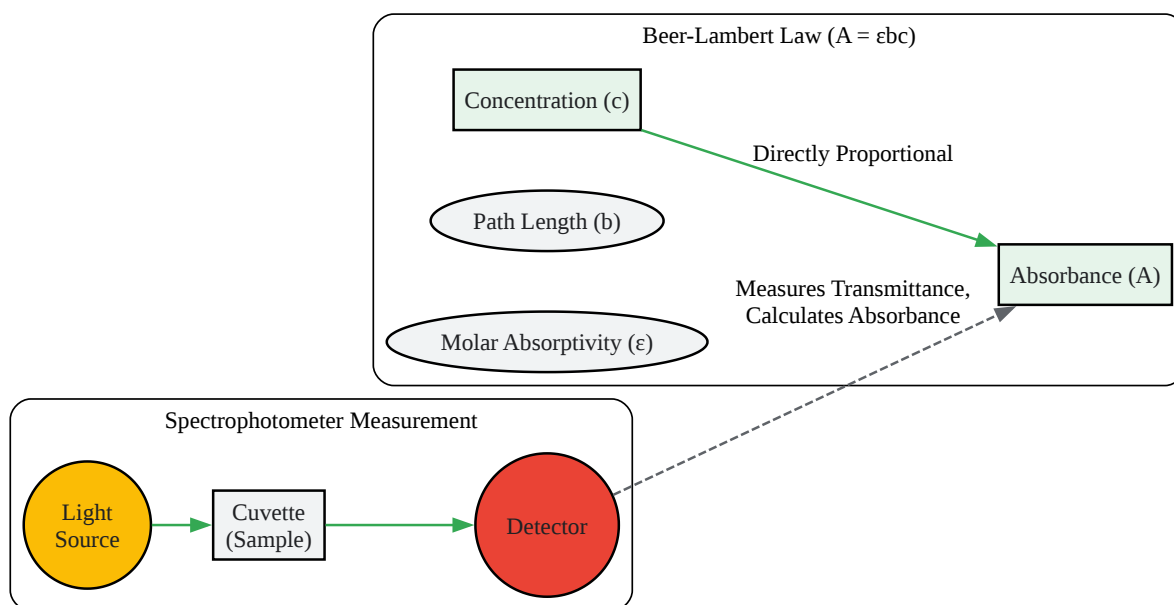
Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of solubility and the relationship between absorbance and concentration as described by the Beer-Lambert Law.



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Caption: Experimental workflow for determining the solubility of Acid Black 94.



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Caption: Relationship between concentration and absorbance in spectrophotometry.

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